In-Depth Technical Guide: Certificate of Analysis for Glycochenodeoxycholic Acid-d4

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Compound of Interest	
Compound Name:	*Glycochenodeoxycholic acid-d4*
CAS No.:	*1201918-16-2*
Cat. No.:	*B593819*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical data and methodologies associated with the Certificate of Analysis (CoA) for **Glycochenodeoxycholic acid-d4** (GCDCA-d4). Understanding the CoA is paramount for ensuring the quality, consistency, and reliability of experimental results in research and drug development. GCDCA-d4 is the deuterium-labeled form of Glycochenodeoxycholic acid, a primary glycine-conjugated bile acid. It is commonly used as an internal standard for the quantification of endogenous glycochenodeoxycholic acid in biological samples using mass spectrometry-based techniques. [1][2][3]

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **Glycochenodeoxycholic acid-d4**, compiled from various suppliers.

Table 1: Identification and Chemical Properties

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Parameter	Value	Source
Chemical Name	N-[(3α,5β,7α)-3,7-dihydroxy-24-oxocholan-24-yl-2,2,4,4-d4]-glycine	[3][4]
Synonym(s)	GCDCA-d4, Chenodeoxycholylglycine-d4	[2][4][5]
CAS Number	1201918-16-2	[2][3][4][5][6]
Molecular Formula	$C_{26}H_{39}D_4NO_5$	[3][4][5]
Molecular Weight	453.65 g/mol (or 453.7 g/mol)	[2][3][4][5][6]
Appearance	White to off-white solid or crystalline solid	[2][3][5]

Table 2: Purity and Isotopic Enrichment

Parameter	Specification	Method
Chemical Purity	≥95% to >97%	NMR, HPLC
Isotopic Purity (Atom % D)	≥98 atom % D	Mass Spectrometry
Deuterated Forms	≥99% (d_1-d_4)	Mass Spectrometry

Data compiled from multiple sources indicating typical ranges.[3][4][5][6][7]

Table 3: Formulation and Storage

Parameter	Specification
Formulation	Crystalline solid or a pre-made solution (e.g., 100 µg/mL in methanol)
Storage Temperature	-20°C
Stability	≥ 4 years (when stored correctly)

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Data compiled from multiple sources.[2][3][4][7]

Experimental Protocols

The quality and purity of **Glycochenodeoxycholic acid-d4** are assessed using a variety of analytical techniques. The following are detailed methodologies for key experiments cited in a typical CoA.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of the **Glycochenodeoxycholic acid-d4** standard.

Methodology: A reverse-phase HPLC method is typically employed.

- Instrumentation: A standard HPLC system equipped with a UV detector (e.g., Thermo Scientific Vanquish Horizon) is used.[8]
- Column: A C18 column (e.g., Hypersil GOLD C18, 100 x 2.1 mm, 1.9 µm) is commonly utilized.[8]
- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile/methanol mixture with 0.1% formic acid) is used to achieve separation.[8]
- Column Temperature: The column is maintained at a constant temperature, for instance, 50°C.[8]
- Injection Volume: A small volume of the sample, typically 10 µL, is injected.[8]
- Detection: The eluent is monitored at a specific UV wavelength, and the peak area of the main component is compared to the total peak area to calculate the purity.

Isotopic Enrichment Analysis by Mass Spectrometry (MS)

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Objective: To confirm the isotopic enrichment and distribution of deuterium atoms in the **Glycochenodeoxycholic acid-d4** molecule.

Methodology: Mass spectrometry, often coupled with a chromatographic separation technique like LC or GC, is the standard method.

- Instrumentation: A triple quadrupole mass spectrometer (e.g., Thermo Scientific TSQ Quantis) is frequently used.[8]
- Ionization: Negative mode Electrospray Ionization (ESI) is a common method for analyzing bile acids.[8]
- Analysis Mode: Selective Reaction Monitoring (SRM) is used for quantitative analysis, monitoring specific precursor-to-product ion transitions for both the deuterated standard and any residual non-deuterated compound.[8]
- Data Analysis: The relative intensities of the mass peaks corresponding to the deuterated (M+4) and non-deuterated (M) forms of the molecule are compared to calculate the isotopic purity and the percentage of different deuterated forms (d1-d4).[3][6]

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Glycochenodeoxycholic acid-d4** and to assess its purity.

Methodology: ^{1}H NMR (Proton NMR) and ^{13}C NMR (Carbon-13 NMR) are used to elucidate the molecular structure.

- Sample Preparation: A small amount of the substance is dissolved in a deuterated solvent (e.g., $CDCl_3$, MeOD).
- Data Acquisition: The sample is placed in a high-field NMR spectrometer, and the spectra are acquired.
- Spectral Analysis: The chemical shifts, splitting patterns, and integration of the peaks in the ^{1}H NMR spectrum are analyzed to confirm the presence of all expected protons and the

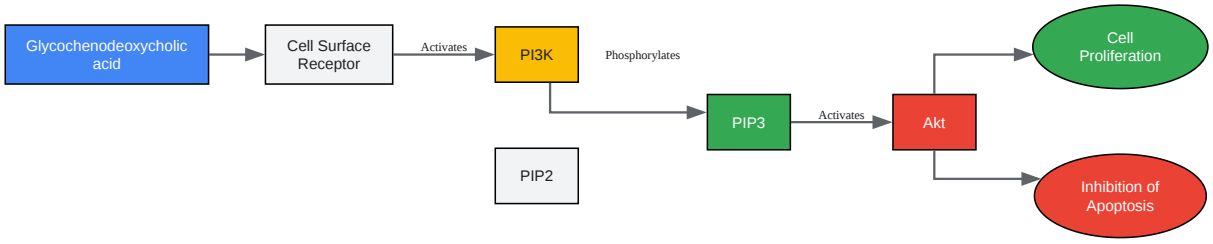
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absence of significant impurities. The absence of proton signals at the deuterated positions confirms successful labeling. The ^{13}C NMR spectrum provides information about the carbon skeleton.

Visualizations

Signaling Pathway Involvement

Glycochenodeoxycholic acid has been shown to trigger the PI3K/Akt signaling pathway, which is involved in cell proliferation and apoptosis.[1]



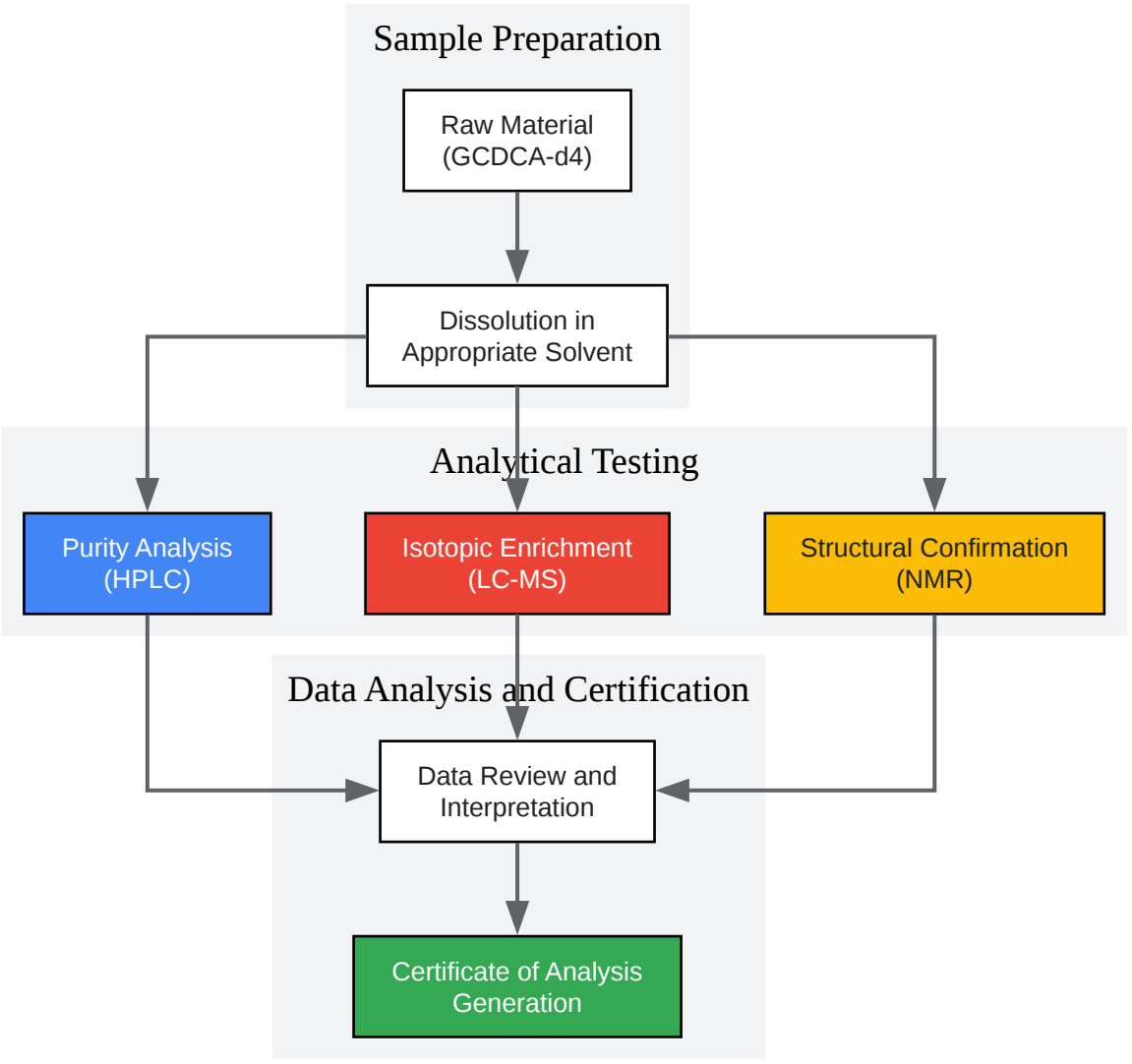
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Caption: PI3K/Akt signaling pathway activated by Glycochenodeoxycholic acid.

Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control analysis of a **Glycochenodeoxycholic acid-d4** standard.

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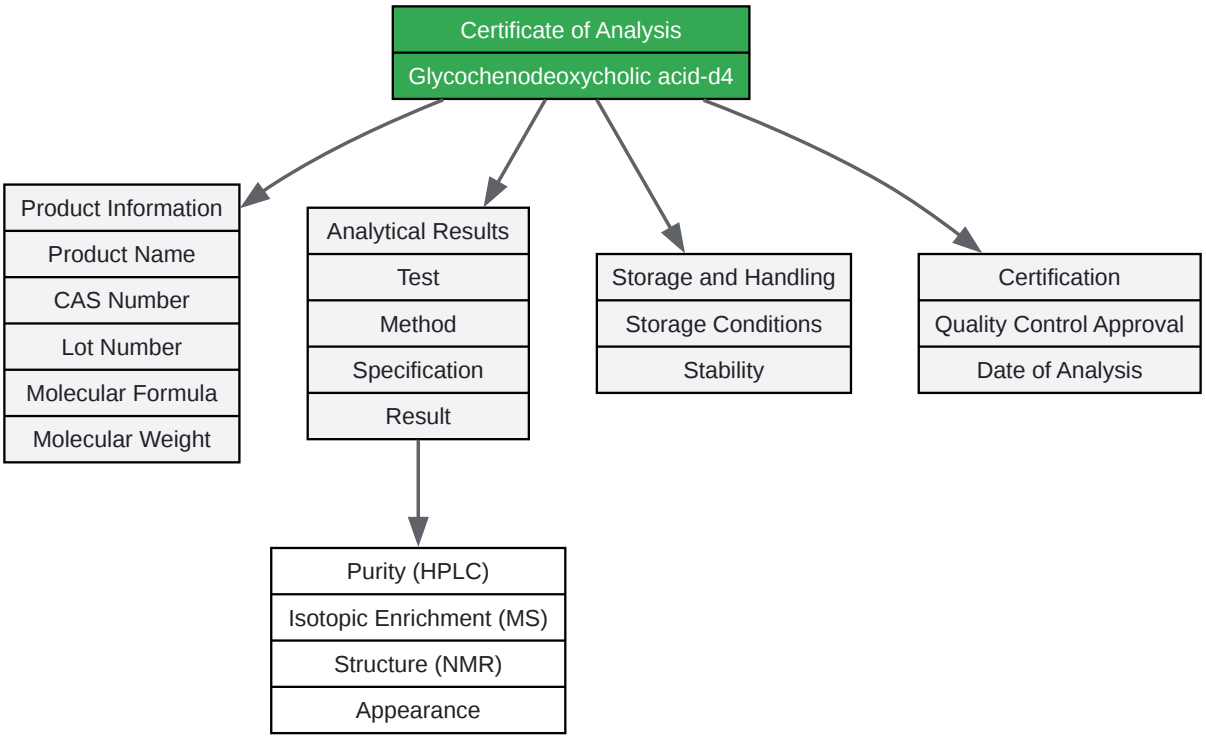
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Caption: Quality control workflow for **Glycochenodeoxycholic acid-d4** analysis.

Logical Structure of a Certificate of Analysis

This diagram shows the hierarchical relationship of the information presented in a typical Certificate of Analysis.

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Caption: Logical information hierarchy of a Certificate of Analysis.

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